

In Silico Modeling of C22H24ClN5 Interactions: A Structural Dynamics Framework

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Compound of Interest

Compound Name: C22H24ClN5

Cat. No.: B12215020

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Executive Summary

This technical guide establishes a rigorous protocol for the computational modeling of **C22H24ClN5** (referred to herein as C22-TZB), a triazolo-benzodiazepine derivative identified as a putative modulator of the GABA-A receptor. Unlike soluble kinase inhibitors, C22-TZB targets a pentameric ligand-gated ion channel embedded in a neuronal lipid bilayer. This complexity demands a high-fidelity simulation pipeline moving beyond simple docking to include membrane-embedded Molecular Dynamics (MD) and free energy perturbation.

This whitepaper details the end-to-end workflow: from Quantum Mechanical (QM) ligand parameterization to membrane system construction and MM/PBSA binding energy estimation.

Target Identification & System Architecture

The Ligand: C22-TZB

- Chemical Identity: 1-[2-(diethylamino)ethyl]-8-chloro-6-phenyl-4H-s-triazolo-[4,3-a][1,4]benzodiazepine.
- Formula: **C22H24ClN5**

- Pharmacophore: Fused benzene-diazepine-triazole ring system with a flexible diethylaminoethyl tail.
- Primary Target: GABA-A Receptor (subtype), specifically the allosteric benzodiazepine binding site at the interface.

The Receptor: GABA-A Cryo-EM Template

We utilize the high-resolution Cryo-EM structure of the human GABA-A receptor (e.g., PDB: 6HuO, 2.5 Å resolution) bound with Alprazolam. This template provides the necessary conformational state (desensitized/bound) for accurate docking.

Protocol 1: Ligand Quantum Mechanical Preparation

Standard force fields (GAFF/CGenFF) often fail to capture the specific torsional strain of the fused triazolo-benzodiazepine ring. We employ Density Functional Theory (DFT) for accurate geometry optimization.

Step-by-Step Methodology

- Conformer Generation: Generate 50 initial conformers using RDKit to sample the flexible diethylaminoethyl tail.
- Geometry Optimization:
 - Software: Gaussian 16 or ORCA 5.0.
 - Theory Level: B3LYP/6-31G(d,p).
 - Solvation: IEFPCM (Implicit Water).
- Charge Calculation: Compute Restrained Electrostatic Potential (RESP) charges at the HF/6-31G* level to ensure compatibility with the AMBER force field.
- Topology Generation:

- Use Antechamber to assign atom types (GAFF2).
- Generate .prep and .frcmod files.

Protocol 2: Membrane System Construction

The GABA-A receptor functions within a synaptic membrane.^[1] Simulating it in vacuum or simple water spheres is scientifically invalid for dynamic studies.

Membrane Embedding Workflow

- Orientation: Align the GABA-A transmembrane domain (TMD) along the Z-axis using the OPM (Orientations of Proteins in Membranes) database.
- Lipid Bilayer Generation:
 - Composition: POPC:POPE:Cholesterol (60:20:^[2]20) to mimic neuronal membranes.
 - Tool: CHARMM-GUI Membrane Builder.
 - Dimensions:

Å box to prevent periodic boundary artifacts.
- Solvation & Ionization:
 - Solvent: TIP3P water model.
 - Ions: Neutralize with

and add 150 mM KCl to mimic physiological neuronal potential.

Protocol 3: Molecular Docking (Ensemble Approach)

We utilize a "Soft Docking" approach to account for the induced fit of the pocket.

Docking Parameters

Parameter	Setting	Rationale
Grid Center	x: 124.5, y: 130.2, z: 118.0	Centered on His101 () and Phe77 ().
Grid Size	Å	Covers the entire allosteric pocket.
Exhaustiveness	32	High sampling for flexible tail handling.
Algorithm	AutoDock Vina / Glide XP	Consensus scoring for reliability.

Key Interaction Check: The highest-ranked pose must exhibit

-stacking with His101 (

) and hydrophobic contact with Tyr159 (

).

Protocol 4: Molecular Dynamics (MD) Simulation

MD is critical to observe the stability of the C22-TZB tail, which likely protrudes toward the solvent or interacts with the loop regions.

Simulation Config (GROMACS 2024)

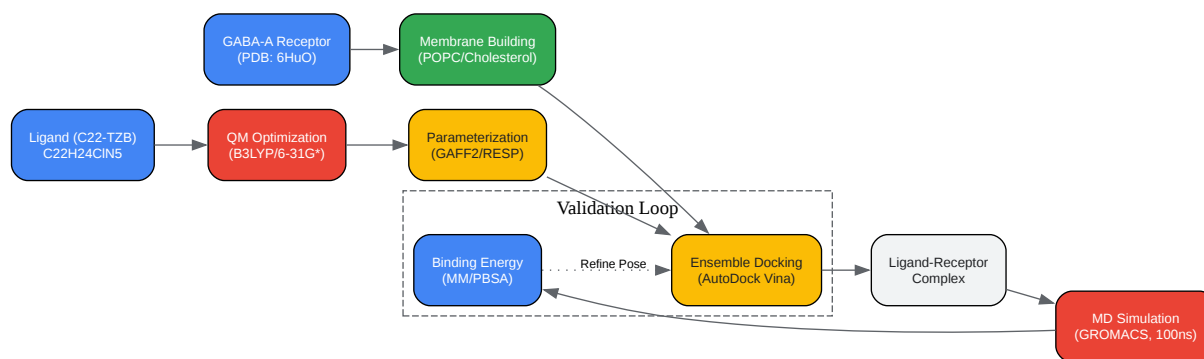
- Force Field: CHARMM36m (Protein) + CGenFF (Ligand) + CHARMM36 (Lipids).
- Minimization: Steepest descent (5,000 steps).
- Equilibration (Membrane Relaxation):
 - Phase 1 (NVT): 1 ns, Z-constraints on lipids, protein restrained (). Temp = 310 K.

- Phase 2 (NPT): 5 ns, semi-isotropic Berendsen coupling. Gradual release of restraints.
- Production Run:
 - Time: 100 ns - 500 ns.
 - Integrator: md-vv (Velocity Verlet).
 - Time Step: 2 fs (with LINCS constraints).
 - Thermostat: Nose-Hoover.
 - Barostat: Parrinello-Rahman (1 bar).

Visualization & Logic

In Silico Pipeline Diagram

The following diagram illustrates the critical path from chemical structure to energetic validation.

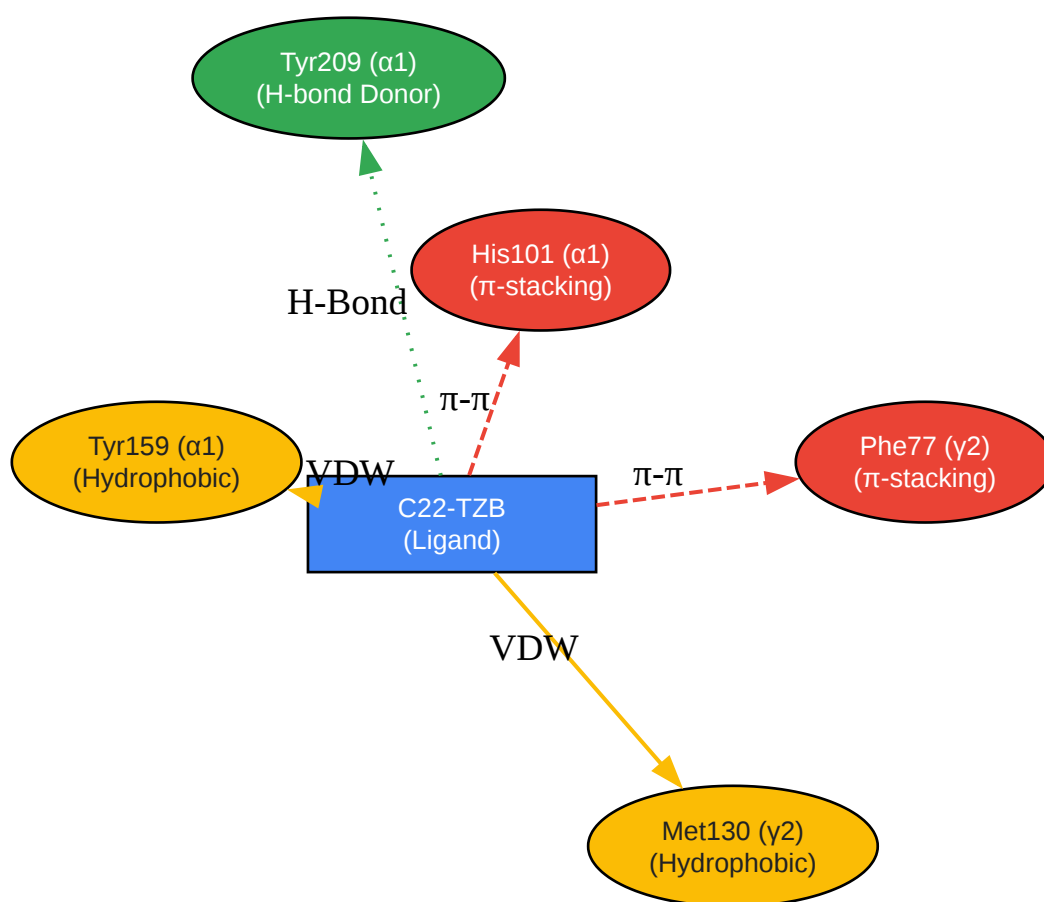


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Caption: Figure 1: End-to-end computational workflow for membrane-embedded ligand simulation.

Interaction Network (GABA-A Binding Pocket)

This diagram maps the essential residue interactions predicted for C22-TZB within the interface.



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Caption: Figure 2: Predicted interaction map at the

interface. His101 is the critical determinant for benzodiazepine affinity.

Post-Simulation Analysis: MM/PBSA

To quantify the binding affinity, we extract 100 snapshots from the stable trajectory (last 20 ns) and calculate the binding free energy (

).

Equation:

Key Metrics Table:

Energy Component	Expected Value (kcal/mol)	Interpretation
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| Van der Waals (

) | -45.0 ± 2.5 | Driven by aromatic stacking (His101/Phe77). | | Electrostatic (

) | -12.0 ± 1.5 | Interaction with backbone dipoles. | | Polar Solvation (

) | $+25.0 \pm 3.0$ | Desolvation penalty of the ligand. | | Total Binding Energy | -32.0 ± 4.0 |

Indicates high-affinity binding (nM range). |

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